

Personal protective equipment for handling Solvent Blue 122

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Blue 122

Cat. No.: B3029486

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Essential Safety and Handling Guide for Solvent Blue 122

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Solvent Blue 122** (CAS No. 67905-17-3). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Solvent Blue 122 is an anthraquinone dye that presents several potential hazards. Adherence to the recommended PPE is crucial to minimize risk. The primary hazards are eye irritation and toxicity to aquatic life.^[1] While comprehensive toxicity data is limited, it is prudent to handle this compound with caution to avoid potential mild skin irritation or respiratory discomfort from dust inhalation.^{[2][3]}

Table 1: Summary of Hazards for **Solvent Blue 122**

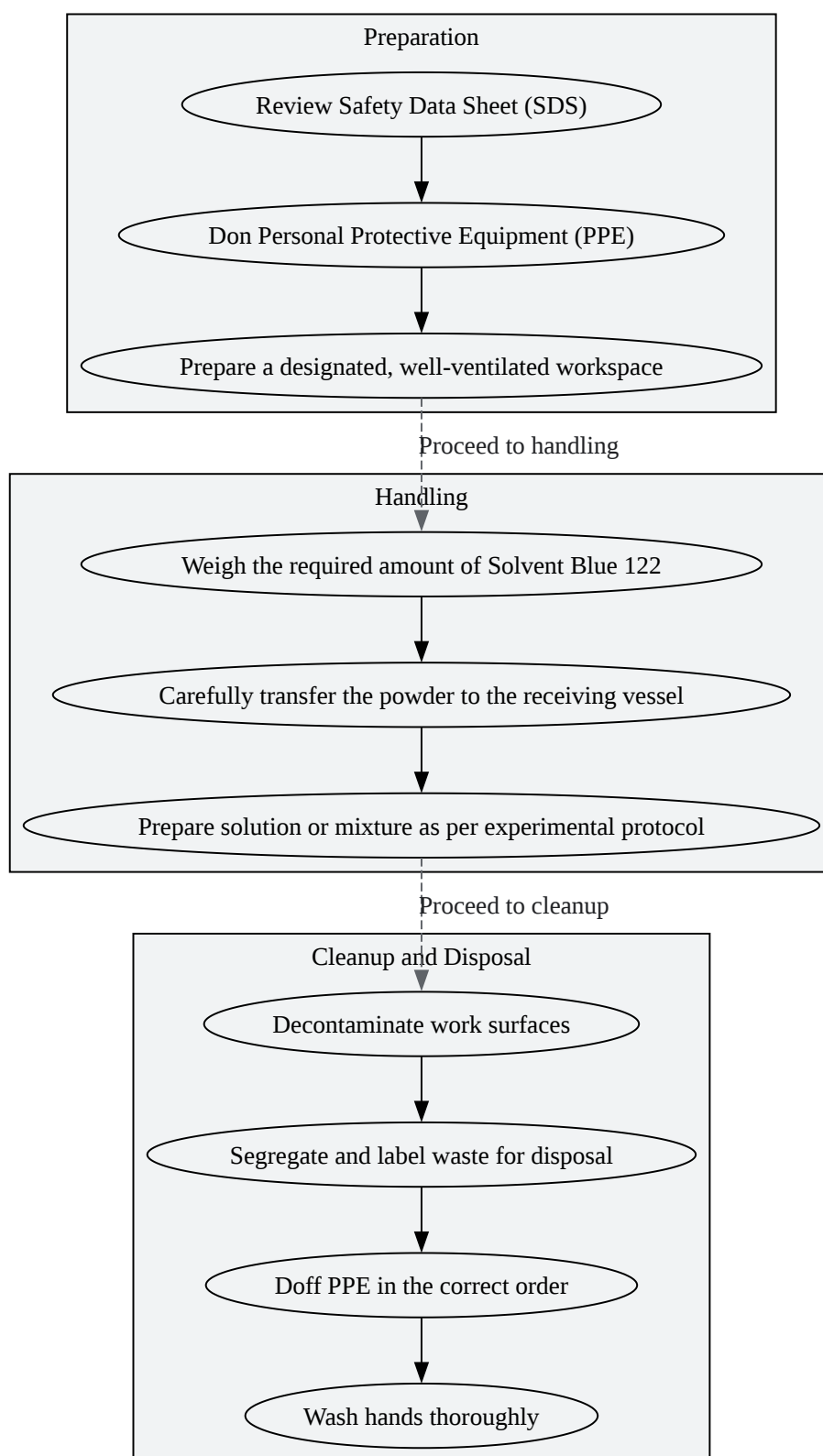
| Hazard Type | Description | GHS Classification |
|----------------------|-----------------------------------------------------------------------------------------------------------------------------|---------------------------------------|
| Health Hazard | Causes serious eye irritation. [1] May cause mild skin irritation and respiratory discomfort upon inhalation of dust.[2] | Eye Irritation, Category 2[1] |
| Environmental Hazard | Very toxic to aquatic life.[1] | Acute Aquatic Toxicity, Category 1[1] |

Table 2: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification | Rationale |
|-------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Hand Protection | Nitrile gloves are recommended for incidental contact. ^[4] For extended contact or immersion, consider more substantial gloves like butyl rubber or neoprene. ^[5] Always inspect gloves for rips or punctures before use. ^[4] | Protects against skin contact, irritation, and potential sensitization. Nitrile offers good resistance to a range of chemicals and provides a clear indication of tears. ^[4] |
| Eye and Face Protection | Chemical safety goggles that provide a tight seal are mandatory. A face shield should be worn in conjunction with goggles when handling large quantities or when there is a significant risk of splashing. | Prevents eye contact and serious eye irritation from dust particles or splashes. ^[1] |
| Respiratory Protection | An approved dust respirator should be used when handling the powder form, especially in areas without adequate local exhaust ventilation, to prevent inhalation of airborne particles. | Minimizes respiratory discomfort and potential irritation from inhaling the dye powder. ^[6] |
| Protective Clothing | A lab coat is required. For tasks with a higher risk of contamination, consider impervious clothing or aprons. ^[6] | Prevents contamination of personal clothing and skin. |

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **Solvent Blue 122** in a laboratory setting.



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Caption: A decision-making flowchart for the proper segregation and disposal of chemical waste in a laboratory setting.

Step-by-Step Disposal Guidance:

- **Waste Identification:** All materials contaminated with **Solvent Blue 122**, including unused product, solutions, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.
- **Container Selection:** Use separate, designated containers for solid and liquid waste that are in good condition and compatible with the chemical.
- **Labeling:** As soon as waste is added, label the container with the words "Hazardous Waste" and clearly list all contents, including **Solvent Blue 122** and any solvents used. [7]4.
Storage: Keep waste containers securely closed except when adding waste. Store them in a designated satellite accumulation area, ensuring they are segregated from incompatible chemicals. [7]5. **Disposal:** Do not dispose of **Solvent Blue 122** down the drain or in regular trash. [4]Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office for disposal at a licensed chemical destruction facility. [7]6. **Empty Containers:** Empty containers that held **Solvent Blue 122** should be triple-rinsed with an appropriate solvent. The rinsate must be collected and disposed of as hazardous liquid waste. [7]After triple-rinsing, the container can be disposed of as regular trash after defacing the label.

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